

# Technical Support Center: Long-Term Storage and Stability of Barium Azide

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## Compound of Interest

Compound Name: Barium azide

Cat. No.: B098342

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This guide provides essential information, troubleshooting advice, and safety protocols for researchers, scientists, and drug development professionals working with **barium azide**. Given its hazardous nature, proper storage and handling are critical to ensure laboratory safety and experimental integrity.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **barium azide**?

A1: **Barium azide** should not be stored for long periods.[1] It must be stored as a wet solid, typically wetted with at least 50% water by mass, to reduce its sensitivity to shock and heat.[2][3][4] The material should be kept in tightly closed containers in a cool, well-ventilated area.[5] It is crucial to store it away from sources of heat, shock, friction, and ignition.[5][6]

Q2: Why is it critical to keep **barium azide** wet during storage?

A2: Dry **barium azide** is a high explosive that can be easily ignited by heat, shock, or friction.[2][5][6] Wetting the compound, typically as a slurry with at least 50% water, significantly reduces its sensitivity and allows for safer handling and shipping.[1][4][7] If the material is allowed to dry out, it may explode.[2][3]

Q3: What materials are incompatible with **barium azide** and should be avoided during storage?

A3: **Barium azide** should be stored away from strong acids (like hydrochloric, sulfuric, and nitric acid) and metal salts.[5] Contact with acids can form hydrazoic acid, which is highly toxic and explosive.[8][9] It is also incompatible with strong oxidizing and reducing agents.[2][3] Do not use metal utensils or store in containers made of metals like copper or lead, as this can form other highly sensitive and explosive metal azides.[8][9]

Q4: What are the signs of instability or decomposition in a stored sample of **barium azide**?

A4: Visual signs of decomposition can include the formation of metallic barium nuclei.[10][11] The thermal decomposition process is autocatalytic, meaning it is accelerated by the solid product.[12] Pre-illumination with ultraviolet light can also shorten the induction period for thermal decomposition.[11] Any unexplained changes in appearance or the presence of gas evolution should be treated as a sign of instability.

Q5: How does temperature affect the stability of **barium azide**?

A5: **Barium azide** is sensitive to heat.[5] Thermal decomposition begins at approximately 160°C (320°F) and can lead to an explosion at higher temperatures (around 225°C).[1][13][14] The rate of decomposition increases with temperature.[7] Alkaline earth azides, including **barium azide**, generally decompose at temperatures about 200°C lower than other types of azides.[10][11]

## Troubleshooting Guide

This section addresses specific issues that may arise during the storage and handling of **barium azide**.

Issue 1: The stored **barium azide** appears to have dried out.

- Problem: The sample has lost its protective water content, making it extremely sensitive to shock, friction, and heat.[2][3][6]
- Solution:
  - DO NOT HANDLE THE DRY MATERIAL. Do not attempt to open the container or scrape the material.

- Evacuate the immediate area and prevent access.
- Eliminate all sources of ignition, including sparks, open flames, and static electricity.[5][6]
- Contact your institution's Environmental Health & Safety (EHS) office or a specialist in hazardous waste disposal immediately for guidance.[5] Do not attempt to re-wet the material without expert supervision.

Issue 2: Discoloration or unexpected crystal growth is observed in the container.

- Problem: This could indicate contamination or the onset of decomposition, potentially forming more sensitive compounds.
- Solution:
  - Treat the material as unstable. Avoid moving or disturbing the container.
  - Follow the same initial safety precautions as for dried-out material: evacuate the area, eliminate ignition sources, and contact your EHS office.
  - Provide the EHS team with all available information about the sample's history and storage conditions.

Issue 3: A spill of wet **barium azide** slurry has occurred.

- Problem: While less sensitive than dry material, the spilled slurry still poses a significant hazard. The primary risk is the material drying out.
- Solution:
  - Keep the spill area wet by slowly adding flooding quantities of water.[4]
  - Eliminate all ignition sources from the immediate area.[4][6]
  - Wear appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a lab coat.[2]

- Contain the spill using inert, non-combustible absorbent materials and dike the area for later disposal.[4] Do not use metal tools for cleanup.[5]
- Collect the material and place it in a suitable, closed container for hazardous waste disposal, ensuring it remains wet.[2]
- Report the spill to your EHS office.

## Troubleshooting Workflow Diagram

Caption: Logical workflow for troubleshooting potential **barium azide** instability.

## Quantitative Data Summary

The stability of **barium azide** is primarily described in qualitative safety terms rather than quantitative decomposition rates over time. Long-term storage is strongly discouraged.[1] The following tables summarize key physical and chemical properties.

Table 1: Physical and Chemical Properties of **Barium Azide**

Property	Value	Source(s)
Chemical Formula	Ba(N <sub>3</sub> ) <sub>2</sub>	[13]
Molar Mass	221.37 g/mol	[1][13]
Appearance	White crystalline solid	[1][7]
Density	2.936 g/cm <sup>3</sup>	[1][7]
Melting Point	126 °C (259 °F)	[1][7]
Decomposition Temp.	Begins at ~160-225 °C (320-437 °F)	[1][7][14]
Vapor Pressure	~0 mmHg	[1][7]

Table 2: Solubility of **Barium Azide** in Water

Temperature	Solubility (g / 100 mL)	Source(s)
0 °C (32 °F)	11.5	[1][13]
15.7 °C (60.3 °F)	14.98	[1][13]
20 °C (68 °F)	15.36	[1][13]
70 °C (158 °F)	24.75	[1][13]

## Experimental Protocols

When assessing the stability of a stored **barium azide** sample, several analytical techniques can be employed. All work must be conducted behind a blast shield with appropriate PPE.

### 1. Thermal Stability Analysis (General Methodology)

- Objective: To determine the onset temperature of decomposition and measure the energy released.
- Techniques: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).
- Procedure:
  - Carefully prepare a small sample (typically 1-5 mg) of the wetted material in a hermetically sealed aluminum pan. This must be done in a controlled environment to prevent drying.
  - Place the sample pan and a reference pan in the instrument (DSC or TGA).
  - Heat the sample at a controlled linear rate (e.g., 5-10 °C/min) under an inert atmosphere (e.g., nitrogen).
  - In DSC, monitor the heat flow. A sharp exothermic peak indicates decomposition. The onset temperature of this peak is a key stability indicator.
  - In TGA, monitor the mass loss. The thermal decomposition of **barium azide** into barium and nitrogen gas ( $\text{Ba}(\text{N}_3)_2 \rightarrow \text{Ba} + 3 \text{N}_2$ ) results in a significant mass loss corresponding to the release of  $\text{N}_2$ . [1]

- Compare the resulting thermogram to that of a known, pure reference sample to identify any lowering of the decomposition temperature, which would indicate reduced stability.

## 2. Impact Sensitivity Testing (General Methodology)

- Objective: To assess the material's sensitivity to mechanical shock, which may increase with improper storage. Azides are known to be sensitive to impact.[15]
- Technique: Drop-weight impact test.[15]
- Procedure:
  - A small, precise amount of the test material (e.g., 20-40 mg) is placed on a steel anvil.[15]
  - A standard weight (e.g., 2.5 kg) is dropped from a specified, variable height onto the sample.[15]
  - The test is repeated multiple times at various heights to determine the  $H_{50}$  value, which is the height from which the weight will cause an explosion in 50% of the trials.[15]
  - An increase in sensitivity (i.e., a lower  $H_{50}$  value) compared to a reference standard indicates potential degradation or instability. Note that wet **barium azide** is far less sensitive to impact than dry **barium azide**. [1]

## Experimental Workflow for Stability Assessment

Caption: General workflow for the experimental assessment of stored **barium azide**.

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